

An In-depth Technical Guide to the Physical Properties of Isononyl Alcohol Isomers

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Compound of Interest

Compound Name: Isononyl alcohol

CAS No.: 68526-84-1

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This technical guide provides a comprehensive overview of the core physical properties of **isononyl alcohol** isomers. **Isononyl alcohol**, typically encountered as a complex mixture of branched-chain nine-carbon primary alcohols, is a significant industrial chemical. The specific isomeric composition varies depending on the olefin feedstock and synthesis conditions, which in turn influences the physicochemical properties of the commercial product. This document focuses primarily on the common isomer mixture and the well-characterized isomer, 3,5,5-trimethyl-1-hexanol, with comparative data for the linear isomer, 1-nonanol.

Introduction to Isononyl Alcohol Isomers

Isononyl alcohol (INA), represented by the general formula $C_9H_{20}O$, is produced on a large scale through the hydroformylation of octene isomers, a procedure known as the oxo process. [1][2] This process results in a mixture of various branched isomers, with common examples including derivatives of heptanol and hexanol with methyl branches. [1] One of the most prominent and well-studied isomers is 3,5,5-trimethyl-1-hexanol. [1] The structural diversity arising from different branching patterns significantly impacts the physical and chemical

properties, making a detailed understanding of these properties crucial for its various applications, which include the production of plasticizers like diisononyl phthalate (DINP), surfactants, and as a solvent in coatings and inks.[3][4]

Physical Properties of Isononyl Alcohol Isomers

The physical characteristics of **isononyl alcohol** are a direct consequence of its isomeric structure. Generally, **isononyl alcohols** are colorless liquids with a mild, characteristic odor.[1][5] They exhibit low solubility in water but are miscible with most organic solvents.[1][6] The data presented below has been compiled from various technical and safety data sheets.

Table 1: General Physical Properties of Isononyl Alcohol (Isomer Mixture)

Property	Value	Reference(s)
CAS Number	27458-94-2	[3][6][7][8][9]
Molecular Formula	C ₉ H ₂₀ O	[4][6][7][9]
Molecular Weight	144.25 - 144.3 g/mol	[4][6][7][9]
Appearance	Clear, colorless liquid	[3][4][6]
Odor	Mild, characteristic	[6]
Boiling Point/Range	193 - 208 °C	[9]
Melting Point	≤ -30 °C	[9]
Density / Specific Gravity	0.824 g/cm ³ - 0.839 g/mL (at 20-25 °C)	[7][9][10]
Flash Point	80 - 94 °C (closed cup)	[9][10][11]
Viscosity	12.7 mPa·s (at 20 °C)	[9]
Refractive Index	1.435 (at 25 °C)	[9]
Solubility in Water	0.02 g/100g (at 20 °C); Springly soluble/Insoluble	[1][4][6][9]

Table 2: Physical Properties of 3,5,5-Trimethyl-1-hexanol

Property	Value	Reference(s)
CAS Number	3452-97-9	[5][10]
Molecular Formula	C ₉ H ₂₀ O	[5][10]
Molecular Weight	144.25 - 144.26 g/mol	[5][10][12]
Appearance	Colorless, clear oily liquid	[5][13]
Boiling Point	193 - 194 °C	[10]
Density	0.824 g/mL (at 25 °C)	[10]
Specific Gravity	0.828 - 0.830 (at 20 °C)	[13]
Flash Point	80 - 81.11 °C (closed cup)	[10][13]
Refractive Index	1.432 - 1.434 (n ₂₀ /D)	[10][13]
Solubility in Water	Does not mix with water	[12]

Table 3: Physical Properties of 1-Nonanol (n-Nonyl Alcohol) for Comparison

Property	Value	Reference(s)
CAS Number	143-08-8	[14][15]
Molecular Formula	C ₉ H ₂₀ O	[14][15]
Molecular Weight	144.258 g/mol	[14]
Appearance	Colorless oily liquid	[14]
Boiling Point	214 - 215 °C	[14][15]
Melting Point	-6 °C	[14]
Density	0.8279 - 0.83 g/cm ³ (at 20-25 °C)	[14][15]
Flash Point	96 °C	[14]
Refractive Index	1.4338 (n _{20/D})	[15]
Solubility in Water	0.13 g/L; Practically insoluble	[14][15]

Experimental Protocols for Physical Property Determination

The determination of the physical properties listed above is conducted using standardized experimental methodologies. Below are detailed summaries of the principles behind these tests, referencing established standards from organizations like ASTM International and ISO.

Density and Specific Gravity

- Principle: The density of a liquid is its mass per unit volume. This property is commonly determined using a digital density meter or a pycnometer (density cup).
- Methodology (based on ASTM D4052/D7777):
 - Apparatus: A digital density meter with an oscillating U-tube.
 - Calibration: The instrument is calibrated using two reference standards of known density, typically dry air and freshly prepared, air-saturated distilled water.

- Procedure: A small volume of the **isononyl alcohol** sample is injected into the thermostatically controlled U-tube. The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- Calculation: The instrument's software uses the measured oscillation period and calibration data to calculate and display the density or specific gravity of the sample at the test temperature.[1][6]

Boiling Range

- Principle: The boiling range provides information on the composition of a liquid mixture and is determined by distillation.
- Methodology (based on ISO 4626):
 - Apparatus: A distillation flask, condenser, graduated receiving cylinder, and a calibrated thermometer.
 - Procedure: A 100 mL sample of **isononyl alcohol** is placed in the distillation flask with a few boiling chips. The apparatus is assembled, and heat is applied at a controlled rate.
 - Data Collection: The temperature at which the first drop of condensate falls from the condenser is recorded as the Initial Boiling Point (IBP). The temperature is continuously monitored as the distillation proceeds. The temperature when the last of the liquid evaporates from the bottom of the flask is the Dry Point (DP).
 - Correction: All temperature readings are corrected to standard atmospheric pressure (101.3 kPa).[2][4][13]

Flash Point

- Principle: The flash point is the lowest temperature at which a liquid gives off sufficient vapor to form an ignitable mixture with the air near its surface. It is a critical measure of flammability.
- Methodology (based on ASTM D3278/D93 - Closed-Cup Methods):

- Apparatus: A small-scale or Pensky-Martens closed-cup flash point tester, which consists of a sample cup with a tightly fitting lid, a shutter mechanism, and an ignition source (flame or electric).
- Procedure: A specified volume of the sample (e.g., 2 mL for small scale, 75 mL for Pensky-Martens) is placed in the test cup. The sample is heated at a slow, constant rate.[3][5]
- Testing: At regular temperature intervals, the ignition source is applied by opening the shutter.
- Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the sample to ignite with a distinct flash inside the cup.[3][5] The observed flash point is then corrected for barometric pressure.

Viscosity

- Principle: Viscosity is a measure of a fluid's resistance to flow. For industrial chemicals like **isononyl alcohol**, rotational viscometers are commonly used.
- Methodology (based on ASTM D2196):
 - Apparatus: A rotational viscometer with a suitable spindle.
 - Procedure: The **isononyl alcohol** sample is placed in a container, and the temperature is stabilized at the desired value (e.g., 20 °C). The appropriate spindle is selected and immersed in the liquid to a specified depth.
 - Measurement: The spindle is rotated at a known speed, and the viscometer measures the torque required to overcome the viscous drag of the fluid.
 - Calculation: The instrument converts the torque measurement into a viscosity value, typically in millipascal-seconds (mPa·s) or centipoise (cP).

Refractive Index

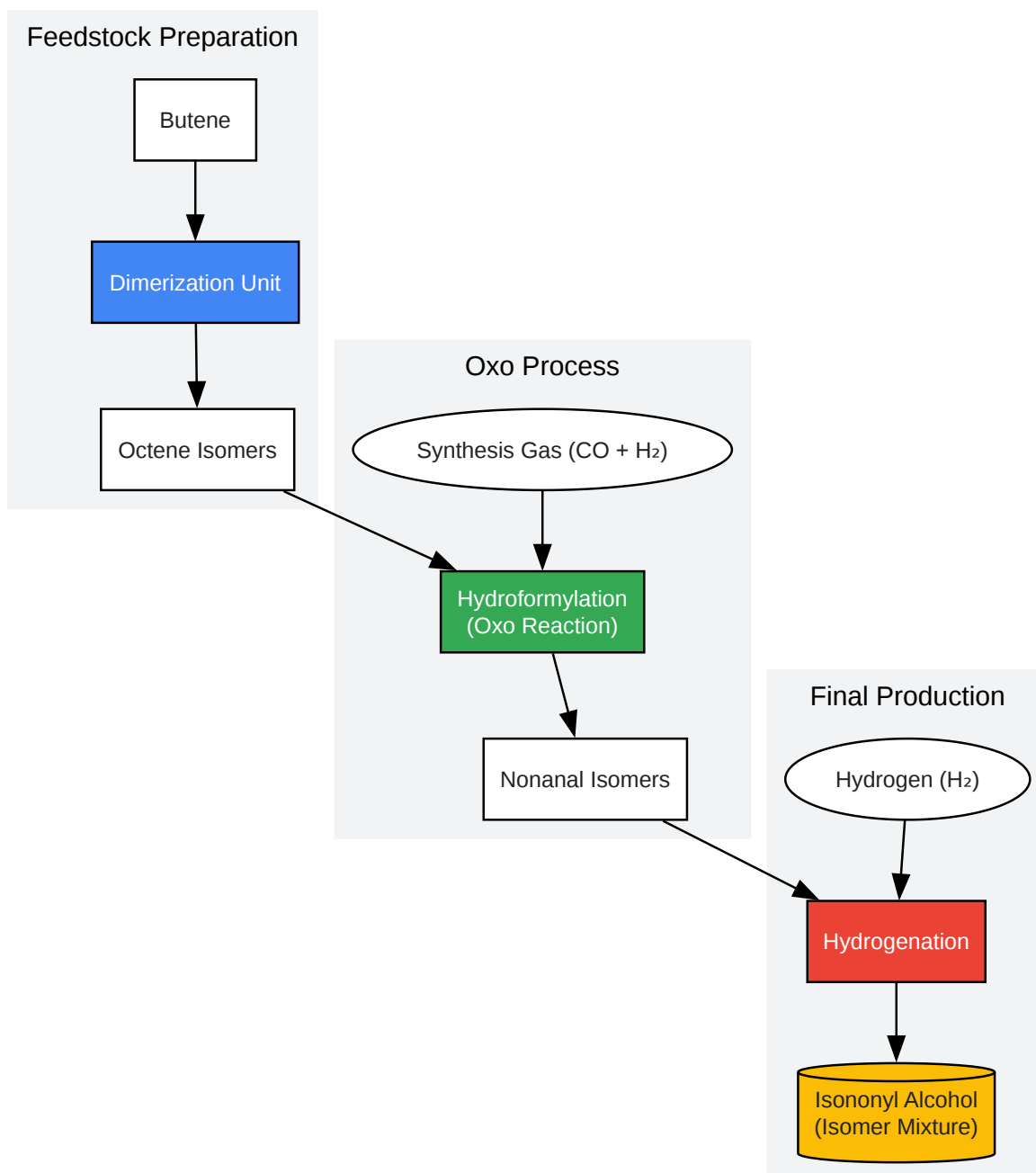
- Principle: The refractive index measures how much the path of light is bent, or refracted, when it enters a material. It is a fundamental physical property that is dependent on temperature and the wavelength of light.

- Methodology (based on ASTM D1218):
 - Apparatus: A digital refractometer or an Abbe refractometer. The instrument is typically equipped with a sodium D line light source (589 nm) and a means of temperature control.
 - Calibration: The instrument is calibrated using a standard of known refractive index, such as distilled water.
 - Procedure: A few drops of the **isononyl alcohol** sample are placed on the prism of the refractometer. The prism is closed, and the sample is allowed to reach thermal equilibrium (e.g., 20 °C or 25 °C).
 - Measurement: Light is passed through the sample, and the instrument measures the critical angle of total internal reflection. This angle is used to calculate the refractive index, which is displayed as a unitless value, typically to four or five decimal places.

Synthesis Workflow

The industrial production of **isononyl alcohol** is predominantly achieved through the oxo process, which involves the hydroformylation of an octene feedstock followed by hydrogenation. This workflow is a key logical relationship in understanding the origin of the isomeric mixture.

General Synthesis Workflow of Isononyl Alcohol



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Caption: General synthesis workflow for **isononyl alcohol** via the oxo process.

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